

Application of Parthenin in Agrochemical Research

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Compound of Interest

Compound Name: *Parillin*
CAS No.: 19057-61-5
Cat. No.: B1207605

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Disclaimer: The user's original query was for "**Parillin**." However, no relevant information could be found for a compound of that name in the context of agrochemical research. Based on the similarity in name and the availability of substantial research, this document focuses on Parthenin, a sesquiterpene lactone with significant potential in agrochemical applications.

Application Notes

Parthenin, a secondary metabolite isolated from the weed *Parthenium hysterophorus*, has demonstrated a broad spectrum of biological activities, positioning it as a compound of interest for the development of new agrochemicals.^{[1][2]} Its multifaceted properties include insecticidal, phytotoxic (herbicidal), nematocidal, and fungicidal effects.^{[3][4][5]} These activities make parthenin and its derivatives potential candidates for eco-friendly pesticides.

Insecticidal Applications

Parthenin has shown insecticidal and antifeedant properties against a variety of insect pests.^[1]^[3] It has been tested against stored grain pests like *Callosobruchus maculatus* and lepidopteran pests such as *Spodoptera litura*.^{[3][6]} The mode of action is thought to involve cardiac inhibition and interference with mitochondrial oxidative phosphorylation.^[1] Structural

modifications of parthenin, such as the creation of a pyrazoline adduct, have been shown to significantly enhance its insecticidal efficacy, making it comparable to commercial neem extracts.[3]

Phytotoxic (Herbicidal) Applications

Parthenin exhibits significant phytotoxicity, making it a potential bioherbicide.[7][8] It has been shown to inhibit the germination and growth of various weeds.[2][5][7] The mechanism of its phytotoxic action is multifaceted, involving the inhibition of root growth, suppression of mitotic activity, reduction in chlorophyll content, and damage to cell membranes leading to electrolyte leakage.[1][7] Interestingly, some studies have noted that at very low concentrations, parthenin can have a growth-stimulatory (hormetic) effect on certain plants, suggesting a dose-dependent mode of action.[9]

Nematicidal Applications

Research has demonstrated the nematicidal activity of parthenin against root-knot nematodes such as *Meloidogyne incognita*. [3] This suggests its potential use in managing nematode infestations in crops. Derivatives of parthenin have been found to be more effective than the parent compound, indicating that structural modifications can enhance its nematicidal potency. [3]

Fungicidal Applications

Parthenin has also been reported to possess fungicidal properties. It can inhibit sporangial germination and zoospore motility in several plant pathogenic fungi.[2][5] The antifungal action is associated with causing morphological changes in the fungi, such as hyphal wall thickening and restricted mycelial growth.[2]

Data Presentation

Table 1: Insecticidal Activity of Parthenin and its Derivatives against *Callosobruchus maculatus*

Compound	Time (h)	LC50 (mg/L)
Parthenin	48	862
72	512	
Pyrazoline Adduct (2)	24	96
48	43	
72	32	
Data from Datta & Saxena, 2001.[3]		

Table 2: Nematicidal Activity of Parthenin and a Derivative against *Meloidogyne incognita*

Compound	Time (h)	LC50 (mg/L)
Parthenin	48	862
72	512	
Rearranged Product (10)	48	273
72	104	
Data from Datta & Saxena, 2001.[3]		

Table 3: Phytotoxic Activity of Parthenin and a Derivative against *Cassia tora*

Compound	Parameter	ID50 (mg/L)
Parthenin	Germination	364
Plumule Length	738	
Radicle Length	427	
Propenyl Derivative (4)	Germination	
Plumule Length	326	
Radicle Length	172	
Data from Datta & Saxena, 2001.[3]		

Experimental Protocols

Insecticidal Bioassay Protocol (against *Callosobruchus maculatus*)

Objective: To determine the insecticidal activity of parthenin and its derivatives against the adult stage of the stored grain pest, *Callosobruchus maculatus*.

Materials:

- Parthenin and its derivatives
- Acetone (for stock solution preparation)
- Glass vials
- Micropipette
- Adult *Callosobruchus maculatus* (reared in the lab)
- Control (acetone treated) and untreated controls

Methodology:

- Prepare stock solutions of parthenin and its derivatives in acetone.
- Apply a specific volume of the test solution to the bottom of a glass vial and allow the solvent to evaporate completely, leaving a thin film of the compound.
- Introduce a known number of adult *C. maculatus* into each vial.
- Seal the vials with muslin cloth to allow for air circulation.
- Observe the mortality of the insects at 24, 48, and 72-hour intervals.
- Insects that do not respond to probing are considered dead.
- Calculate the percentage mortality and determine the LC50 value using probit analysis.

Phytotoxicity Bioassay Protocol (against *Cassia tora*)

Objective: To evaluate the pre-emergent herbicidal activity of parthenin and its derivatives on the germination and seedling growth of *Cassia tora*.

Materials:

- Parthenin and its derivatives
- Petri dishes with filter paper
- Seeds of *Cassia tora*
- Distilled water
- Incubator

Methodology:

- Prepare a range of concentrations of the test compounds.
- Place a sterile filter paper in each petri dish and moisten it with a specific volume of the test solution. A control group should be prepared with distilled water only.

- Place a known number of Cassia tora seeds on the filter paper in each petri dish.
- Incubate the petri dishes in a controlled environment (temperature and light).
- After a specific incubation period, record the number of germinated seeds.
- Measure the plumule and radicle length of the germinated seedlings.
- Calculate the percentage of inhibition for germination, plumule length, and radicle length compared to the control.
- Determine the ID50 values for each parameter.

Nematicidal Bioassay Protocol (against Meloidogyne incognita)

Objective: To assess the nematicidal activity of parthenin and its derivatives against the juvenile stage-II (J2) of the root-knot nematode, Meloidogyne incognita.

Materials:

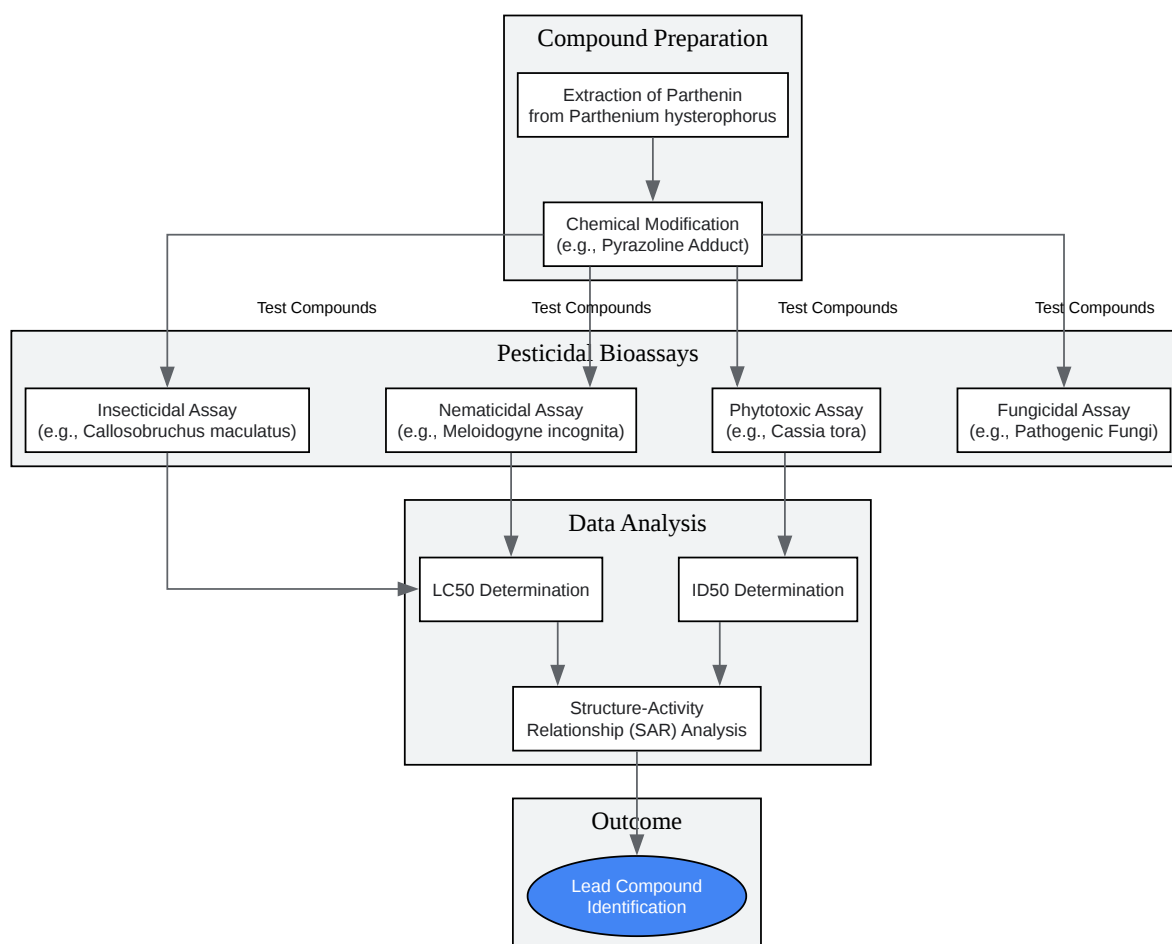
- Parthenin and its derivatives
- Freshly hatched J2 stage M. incognita
- Small petri dishes or cavity slides
- Distilled water
- Microscope

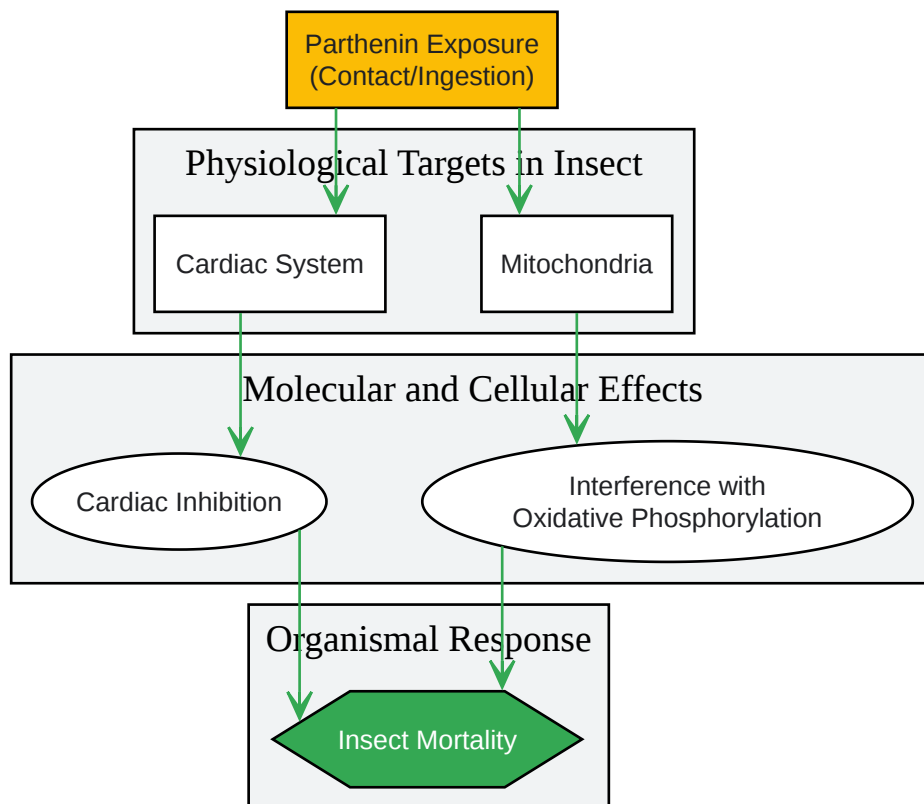
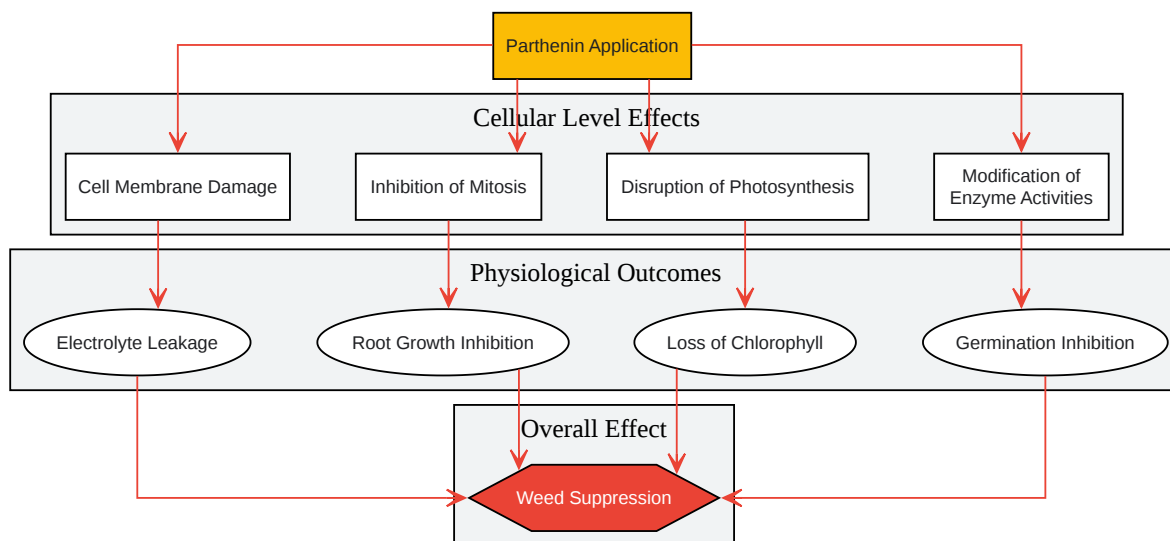
Methodology:

- Prepare various concentrations of the test compounds in distilled water.
- Place a small volume of the nematode suspension containing a known number of J2 nematodes into a petri dish or cavity slide.

- Add the test solution to the nematode suspension.
- Incubate at room temperature.
- Observe the mortality of the nematodes under a microscope at 24, 48, and 72-hour intervals.
- Nematodes that are immobile and do not respond to probing are considered dead. A revival test can be performed by transferring the seemingly dead nematodes to fresh water.
- Calculate the percentage mortality and determine the LC50 value.

Visualizations





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